

Physical and chemical properties of Laserine

C₂₁H₂₆O₇

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Compound of Interest

Compound Name: Laserine

Cat. No.: B2997710

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An In-depth Technical Guide to Laserine (C₂₁H₂₆O₇)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Laserine, with the chemical formula C₂₁H₂₆O₇, is a natural product that has been identified in plants of the *Ferula* genus.[1] Despite its discovery, publicly available in-depth experimental data on its physical, chemical, and biological properties remains notably scarce. This guide aims to consolidate the currently available information and highlight the significant gaps in the scientific literature, thereby pointing to potential avenues for future research.

Chemical and Physical Properties

Detailed experimental data on the physical properties of **Laserine**, such as its melting point, boiling point, and specific solubility in various solvents, are not readily available in published literature. However, computational data from public chemical databases provide some insight into its characteristics.

Table 1: Physical and Chemical Properties of **Laserine**

Property	Value	Source
Molecular Formula	C21H26O7	PubChem[1]
IUPAC Name	[1-(7-methoxy-1,3-benzodioxol-5-yl)-1-[(Z)-2-methylbut-2-enoyl]oxypropan-2-yl] (Z)-2-methylbut-2-enoate	PubChem[1]
Molecular Weight	390.4 g/mol	PubChem[1]
Monoisotopic Mass	390.16785316 Da	PubChem[1]
CAS Number	19946-83-9	PubChem[1]
XLogP3-AA (Computed)	4.1	PubChem[1]
Topological Polar Surface Area (Computed)	80.3 Å ²	PubChem[1]

Spectral Data

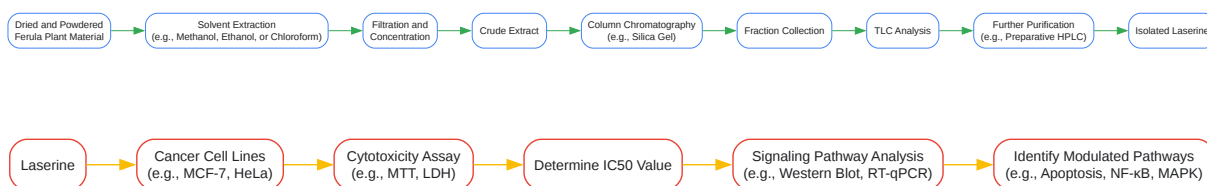
Comprehensive, experimentally-derived spectral data for **Laserine**, including ¹H NMR, ¹³C NMR, Infrared (IR), and Mass Spectrometry (MS), are not currently published in detail. While a database entry indicates the existence of a ¹³C NMR spectrum for **Laserine**, the actual spectrum is not provided.[2] The absence of this fundamental data presents a significant challenge for the unambiguous identification and characterization of this compound.

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and characterization of **Laserine** are not specifically described in the available literature. However, general methods for the extraction of secondary metabolites from *Ferula* species can be adapted.

General Isolation and Purification Workflow from *Ferula* Species

The following diagram outlines a general workflow that could be adapted for the isolation of **Laserine**.



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References

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- 2. dev.spectrabase.com [dev.spectrabase.com]
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